

In-Depth Technical Guide: Physicochemical Properties of Lead(II) Perchlorate Trihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lead(II) perchlorate trihydrate*

Cat. No.: *B1593016*

[Get Quote](#)

For: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the fundamental physicochemical properties of **lead(II) perchlorate trihydrate**, with a specific focus on its molecular weight. The data presented is compiled from authoritative chemical databases and is intended to serve as a foundational reference for professionals engaged in research and development.

Chemical Identity and Formula

Lead(II) perchlorate trihydrate is an inorganic compound and a hydrated salt. It is recognized for its high solubility in water and its strong oxidizing properties.

- Chemical Name: **Lead(II) perchlorate trihydrate**
- Chemical Formula: $\text{Pb}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$ [\[1\]](#)[\[2\]](#)
- CAS Number: 13453-62-8 [\[1\]](#)[\[3\]](#)

The molecular structure consists of one lead(II) cation (Pb^{2+}) ionically bonded to two perchlorate anions (ClO_4^-), and is associated with three molecules of water of hydration.

Molecular Weight Determination

The molecular weight (or molar mass) of a compound is the sum of the atomic weights of its constituent atoms. The accepted molecular weight for **lead(II) perchlorate trihydrate** is

approximately 460.15 g/mol .^{[1][2][4]} Minor variations in this value exist across different sources, typically in the range of 460.14 g/mol to 460.147 g/mol , due to rounding of atomic weights.^{[3][5][6]}

The calculation is based on the atomic weights of lead (Pb), chlorine (Cl), oxygen (O), and hydrogen (H).

The table below provides a comprehensive breakdown of the components contributing to the total molecular weight of $\text{Pb}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$.

Element	Symbol	Atomic Weight (g/mol)	Atom Count	Total Contribution (g/mol)
Lead	Pb	~207.2	1	207.2
Chlorine	Cl	~35.453	2	70.906
Oxygen	O	~15.999	11	175.989
Hydrogen	H	~1.008	6	6.048
Total	20	~460.143		

Note: Atomic weights are based on IUPAC standard values and may vary slightly based on isotopic composition. The total calculated value is consistent with the published molar mass of approximately 460.15 g/mol .

Methodological Note on Molecular Weight

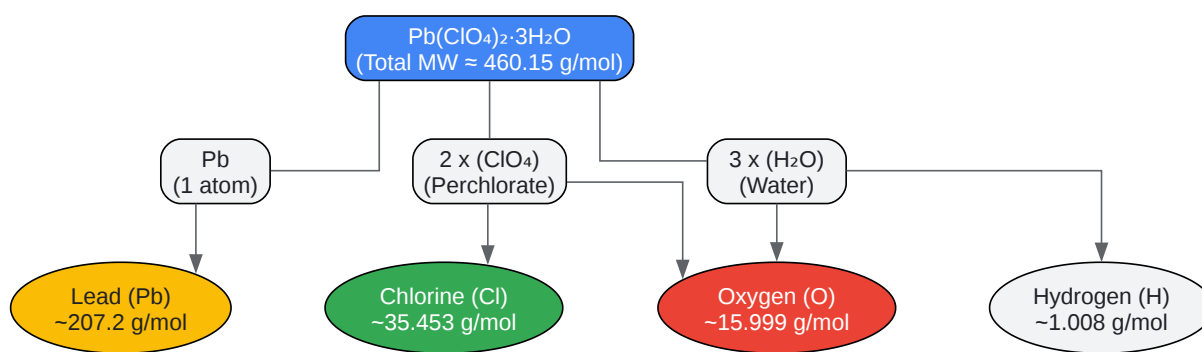
The determination of a compound's molecular weight, as presented, is a theoretical calculation derived from internationally accepted standard atomic weights. These standard weights are themselves determined empirically through advanced analytical techniques, primarily mass spectrometry, which separates ions based on their mass-to-charge ratio.

For a stable, well-defined compound like **lead(II) perchlorate trihydrate**, this calculative method is the standard and most reliable approach. Direct experimental determination for

routine verification is generally not required unless confirming the synthesis of a novel substance or analyzing an unknown sample.

Logical Framework for Calculation

The logical process for calculating the molecular weight is a simple summation based on the compound's chemical formula. This relationship can be visualized as a hierarchical breakdown from the compound to its constituent elements.



[Click to download full resolution via product page](#)

Caption: Hierarchical breakdown of **Lead(II) Perchlorate Trihydrate** for molecular weight calculation.

Disclaimer: This document is for informational purposes only. **Lead(II) perchlorate trihydrate** is a hazardous substance and should only be handled by trained professionals in a controlled laboratory environment following all appropriate safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 高氯酸铅(II) 三水合物 ACS reagent, 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. $\text{Pb}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$ | Sigma-Aldrich [sigmaaldrich.com]
- 3. chemimpex.com [chemimpex.com]
- 4. scbt.com [scbt.com]
- 5. webqc.org [webqc.org]
- 6. webqc.org [webqc.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of Lead(II) Perchlorate Trihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593016#lead-ii-perchlorate-trihydrate-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com